

Application Notes and Protocols for Live Cell Imaging with 8RK59

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Compound of Interest

Compound Name: 8RK59

Cat. No.: B15582049

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Introduction

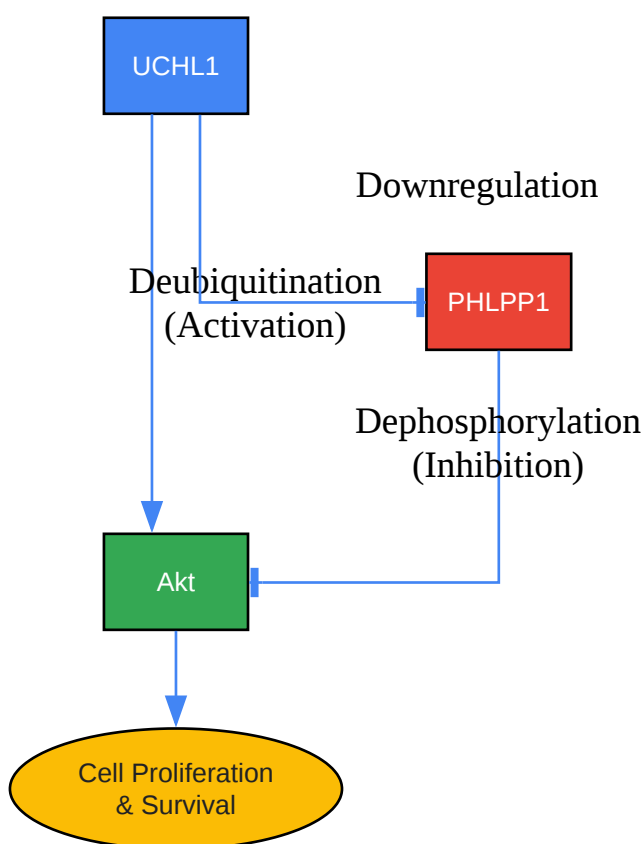
8RK59 is a potent, cell-permeable, fluorescently-labeled activity-based probe designed to target the deubiquitinating enzyme Ubiquitin C-terminal Hydrolase L1 (UCHL1).[1] This probe consists of a UCHL1 inhibitor covalently linked to a BODIPY FL fluorophore, enabling the visualization and quantification of UCHL1 activity in living cells.[1] **8RK59** binds covalently to the active site cysteine of UCHL1, allowing for direct monitoring of enzyme activity through fluorescence microscopy.[2][3][4] These application notes provide a detailed protocol for utilizing **8RK59** in live cell imaging experiments to study UCHL1 activity and its role in cellular signaling pathways.

Mechanism of Action

8RK59 functions as an activity-based probe by forming a covalent bond with the active site cysteine residue (Cys90) of UCHL1.[2][5] This irreversible binding is dependent on the catalytic activity of the enzyme. The BODIPY FL fluorophore attached to the inhibitor allows for the detection of active UCHL1 within cells. A decrease in fluorescence intensity can be correlated with the inhibition or downregulation of UCHL1 activity.

UCHL1 Signaling Pathway

UCHL1 is a key regulator of the ubiquitin-proteasome system and has been implicated in various cellular processes, including neuronal function and cancer progression. One of the well-established signaling pathways influenced by UCHL1 is the PI3K/Akt pathway. UCHL1 can positively regulate Akt signaling by deubiquitinating Akt, leading to its activation. Additionally, UCHL1 can downregulate the expression of PH Domain and Leucine-rich Repeat Protein Phosphatase 1 (PHLPP1), a negative regulator of Akt. This dual mechanism results in the promotion of cell survival and proliferation.



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Caption: UCHL1 signaling pathway illustrating the activation of Akt.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the use of **8RK59** in live cell imaging, compiled from various studies.

Parameter	Value	Cell Lines Tested	Reference
Probe Concentration	5 μ M	A549, MDA-MB-436, HEK293T, SKBR7	[2][3][4]
Incubation Time	16 - 24 hours	A549, MDA-MB-436, HEK293T	[2][3][4]
Excitation Wavelength	~488 nm (for BODIPY FL)	Not specified	General knowledge
Emission Wavelength	~525 nm (for BODIPY FL)	Not specified	General knowledge
IC ₅₀ for UCHL1	~1 μ M	In vitro assay	[1][6]

Experimental Protocols

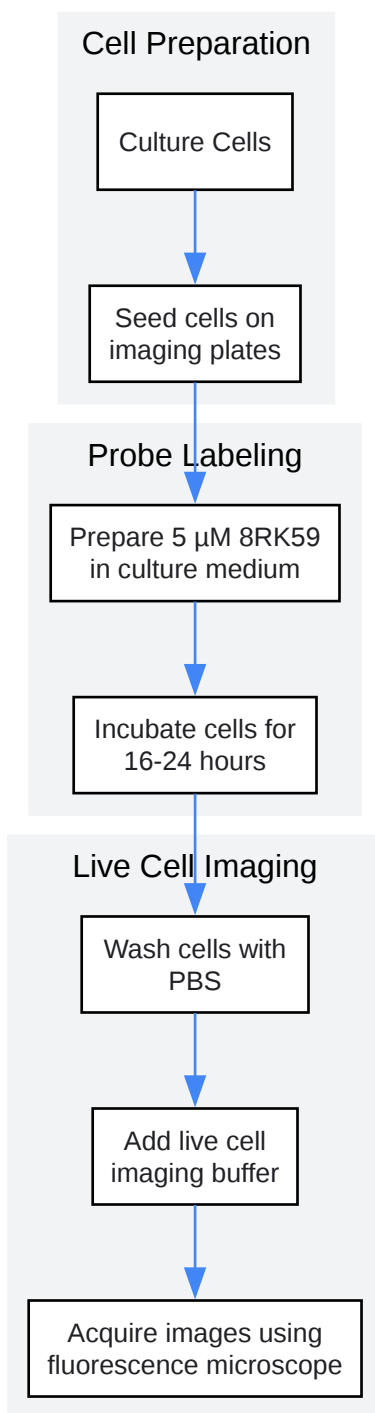
Materials

- **8RK59** probe (stock solution in DMSO)
- Cell culture medium (appropriate for the cell line)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate Buffered Saline (PBS)
- Live cell imaging buffer (e.g., HBSS)
- Microscopy-grade culture dishes or plates (e.g., glass-bottom dishes)
- Fluorescence microscope equipped for live cell imaging with appropriate filter sets for BODIPY FL (Excitation/Emission: ~488/525 nm) and environmental control (37°C, 5% CO₂)

Cell Preparation and Seeding

- Culture cells in complete medium (containing FBS and penicillin-streptomycin) at 37°C in a humidified incubator with 5% CO₂.
- For imaging, seed cells onto glass-bottom dishes or appropriate imaging plates. The seeding density should be optimized to achieve 50-70% confluency at the time of imaging to allow for visualization of individual cells.
- Allow cells to adhere and grow for 24 hours before treatment.

8RK59 Labeling Protocol



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Caption: Experimental workflow for **8RK59** live cell imaging.

- **Probe Preparation:** Prepare a working solution of **8RK59** in pre-warmed complete culture medium to a final concentration of 5 μ M. To do this, dilute the DMSO stock solution of **8RK59**

into the medium. Ensure the final DMSO concentration does not exceed 0.1% to avoid solvent-induced cytotoxicity.

- Cell Labeling: Remove the culture medium from the cells and replace it with the **8RK59**-containing medium.
- Incubation: Incubate the cells for 16-24 hours at 37°C in a humidified incubator with 5% CO₂. [2][4] The optimal incubation time may vary depending on the cell type and experimental goals and should be determined empirically.
- Washing: After incubation, gently wash the cells twice with pre-warmed PBS to remove any unbound probe.
- Imaging: Replace the PBS with a pre-warmed live cell imaging buffer. Immediately proceed to image the cells.

Live Cell Imaging

- Place the imaging dish on the microscope stage within an environmental chamber maintained at 37°C and 5% CO₂.
- Use a fluorescence microscope equipped with a filter set appropriate for BODIPY FL (Excitation: ~488 nm, Emission: ~525 nm).
- Acquire images using the lowest possible laser power and exposure time that provides a good signal-to-noise ratio to minimize phototoxicity.
- For time-lapse imaging, define the desired time intervals and total duration of the experiment.

Control Experiments

To ensure the specificity of the **8RK59** signal for active UCHL1, the following control experiments are recommended:

- Pharmacological Inhibition: Pre-treat cells with a non-fluorescent UCHL1 inhibitor, such as 6RK73 (a parent compound of **8RK59**), for 4 hours before adding **8RK59**. [2][3] A significant

reduction in the **8RK59** fluorescence signal would indicate that the probe is specifically binding to UCHL1.

- Genetic Knockdown: Use shRNA or siRNA to specifically knock down the expression of UCHL1 in the cells.^{[2][3]} A decrease in fluorescence intensity in knockdown cells compared to control cells will confirm the target specificity of **8RK59**.
- Catalytically Inactive Mutant: Transfect cells with a plasmid expressing a catalytically inactive mutant of UCHL1 (e.g., C90A).^{[2][3][4]} **8RK59** should not label the inactive mutant, demonstrating its activity-based binding.
- Off-Target Control: As PARK7 has been identified as a potential off-target of **8RK59**, consider using cells with known low or high expression of PARK7 or using shRNA to knockdown PARK7 to assess its contribution to the overall fluorescence signal.

Data Analysis

- Image Processing: Use image analysis software (e.g., ImageJ/Fiji) to process and analyze the acquired images.
- Background Subtraction: Correct for background fluorescence by subtracting the mean intensity of a cell-free region from the entire image.
- Quantification of Fluorescence Intensity:
 - Define a region of interest (ROI) around individual cells or the entire field of view.
 - Measure the mean fluorescence intensity within the ROIs for each experimental condition.
 - Normalize the fluorescence intensity of treated or knockdown cells to that of the control cells to determine the relative change in UCHL1 activity.

Troubleshooting

Problem	Possible Cause	Solution
High Background Fluorescence	Incomplete washing of the probe.	Increase the number of washes with PBS. Ensure washes are performed gently to avoid cell detachment.
Autofluorescence from cells or medium.	Image cells in a phenol red-free medium. Acquire an unstained control image to determine the level of autofluorescence.	
Weak Fluorescence Signal	Low probe concentration or short incubation time.	Optimize the probe concentration and incubation time for your specific cell line.
Low expression of active UCHL1 in the cell line.	Confirm UCHL1 expression by Western blot or qPCR. Choose a cell line with known high UCHL1 expression.	
Phototoxicity/Cell Death	High laser power or prolonged exposure.	Reduce laser power and exposure time. Use a more sensitive camera. Reduce the frequency of image acquisition in time-lapse experiments.
Non-specific Staining	Probe aggregation or off-target binding.	Ensure the probe is fully dissolved in DMSO before diluting in medium. Perform control experiments to assess off-target binding.

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